

In Silico Modeling of (R)-MPH-220 and Myosin Interaction: A Technical Guide

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Compound of Interest

Compound Name: (R)-MPH-220

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Abstract

This technical guide provides a comprehensive overview of the in silico modeling of the interaction between the (R)-enantiomer of MPH-220, a known inhibitor of fast skeletal muscle myosin II, and its protein target. While the (S)-enantiomer of MPH-220 is the more potent inhibitor, understanding the molecular basis for the stereoselectivity through computational modeling of the (R)-enantiomer is crucial for rational drug design and optimization. This document details experimental protocols, summarizes key quantitative data, and presents visual workflows and signaling pathways to facilitate a deeper understanding of this specific protein-ligand interaction.

Introduction

Myosin motor proteins are essential for muscle contraction and are implicated in a variety of cellular processes. The fast skeletal muscle myosin II isoform is a key therapeutic target for conditions involving muscle spasticity and hypercontractility. MPH-220 is a small molecule inhibitor that has been shown to selectively target this myosin isoform, with its (S)-enantiomer exhibiting significantly higher potency. In silico modeling, including molecular docking and

molecular dynamics simulations, provides an invaluable toolset to investigate the structural and energetic determinants of this enantioselectivity. By elucidating the precise binding mode and interaction energies of the less active **(R)-MPH-220**, researchers can gain insights to guide the development of next-generation myosin inhibitors with improved affinity and specificity.

Quantitative Data Summary

While the preponderance of published data focuses on the more active (S)-MPH-220 enantiomer, the available information indicates a significantly lower inhibitory effect of the **(R)-MPH-220** enantiomer.

Parameter	(S)-MPH-220	(R)-MPH-220	Reference
Inhibition of Fast Skeletal Myosin II ATPase Activity	High	Low	[1]
Force Relaxation in Muscle Fibers	~70% reduction	"Fourfold weaker" than (S)-enantiomer	[1]

Table 1: Comparative Inhibitory Activity of MPH-220 Enantiomers

Parameter	Value	Reference
PDB ID of (S)-MPH-220 bound to Rabbit Skeletal Myosin II	6YSY	[1]
Key Interacting Residues in the Binding Pocket	Leu476	[1]

Table 2: Structural Data for In Silico Modeling

In Silico Modeling Workflow

The following section outlines a detailed workflow for the in silico modeling of the **(R)-MPH-220** and myosin interaction, based on established methodologies in computational drug design.

Molecular Docking

Molecular docking is employed to predict the preferred binding orientation of **(R)-MPH-220** within the myosin binding pocket.

Experimental Protocol: Molecular Docking

- Protein Preparation:
 - Start with the crystal structure of skeletal muscle myosin II, for instance, PDB ID: 6YSY.[\[1\]](#)
 - Remove the co-crystallized (S)-MPH-220 ligand, water molecules, and any other non-protein atoms.
 - Add hydrogen atoms and assign appropriate protonation states for titratable residues at physiological pH (7.4).
 - Assign partial charges using a suitable force field (e.g., AMBER).
 - Define the binding site based on the location of the co-crystallized ligand in the original PDB structure.
- Ligand Preparation:
 - Generate a 3D structure of **(R)-MPH-220**.
 - Assign appropriate atom types and partial charges (e.g., using the antechamber module in AMBER).
 - Perform energy minimization of the ligand structure.
- Docking Simulation:
 - Utilize a molecular docking program such as AutoDock Vina or Glide.
 - Perform the docking of **(R)-MPH-220** into the defined binding site of the prepared myosin structure.

- Generate a set of possible binding poses and rank them based on their predicted binding affinities (scoring functions).
- Analysis of Results:
 - Analyze the top-ranked docking poses to identify key intermolecular interactions (hydrogen bonds, hydrophobic interactions, etc.).
 - Compare the predicted binding mode of **(R)-MPH-220** with the known binding mode of the (S)-enantiomer to understand the structural basis of stereoselectivity.

Molecular Dynamics Simulation

Molecular dynamics (MD) simulations are used to study the dynamic behavior of the **(R)-MPH-220**-myosin complex over time, providing insights into its stability and the energetics of binding.

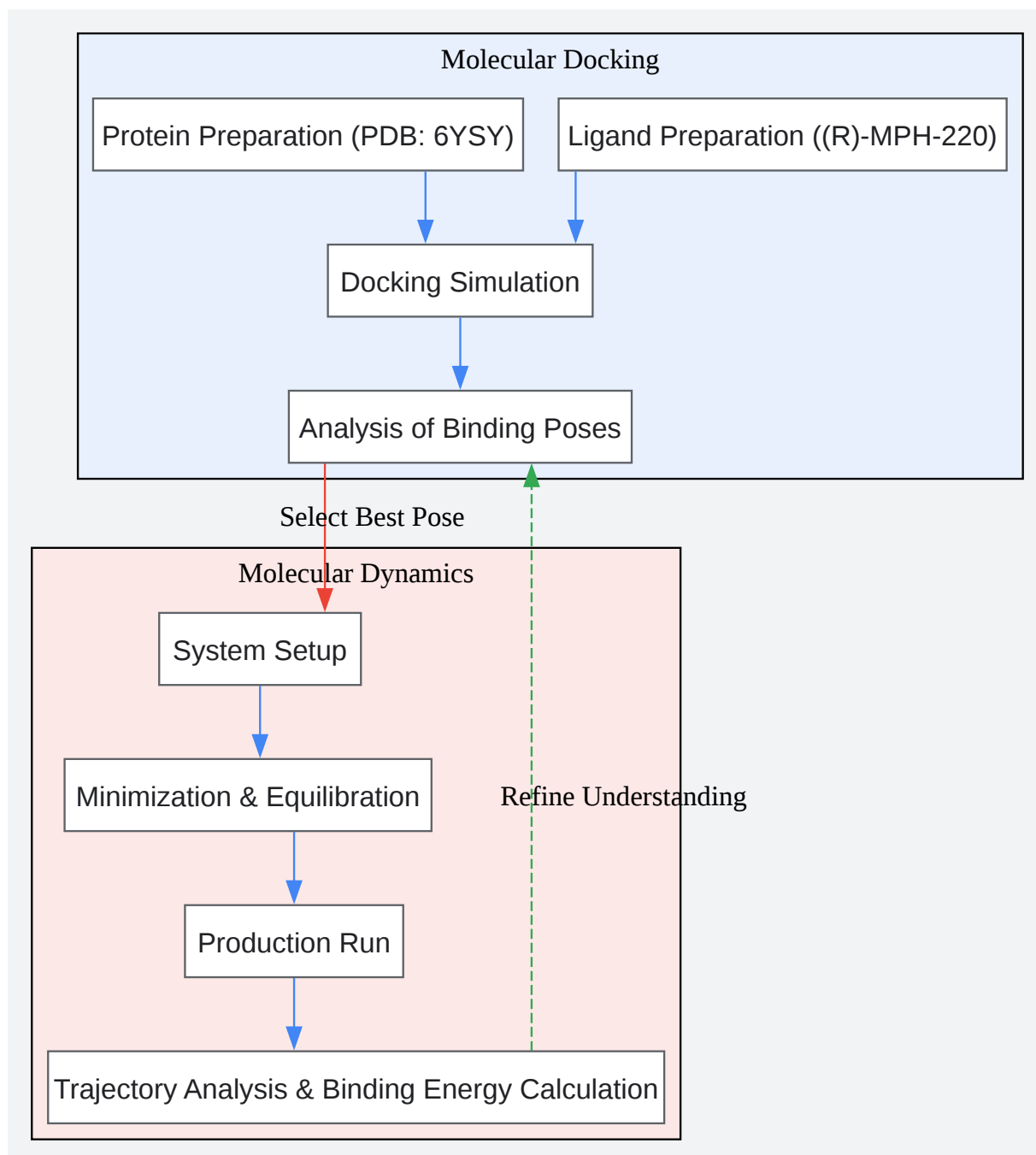
Experimental Protocol: Molecular Dynamics Simulation

- System Setup:
 - Use the top-ranked docked pose of the **(R)-MPH-220**-myosin complex as the starting structure.
 - Solvate the complex in a periodic box of water molecules (e.g., TIP3P).
 - Add counter-ions to neutralize the system.
 - Utilize a suitable force field for the protein (e.g., AMBER ff14SB) and the ligand (e.g., GAFF2).
- Minimization and Equilibration:
 - Perform energy minimization of the entire system to remove steric clashes.
 - Gradually heat the system to the desired temperature (e.g., 300 K) under constant volume (NVT ensemble).

- Equilibrate the system under constant pressure (NPT ensemble) until the density and temperature have stabilized.
- Production Run:
 - Run the production MD simulation for a sufficient length of time (e.g., 100 ns or more) to ensure adequate sampling of the conformational space.
- Analysis:
 - Analyze the trajectory to assess the stability of the complex (e.g., by calculating the root-mean-square deviation - RMSD).
 - Characterize the intermolecular interactions between **(R)-MPH-220** and myosin over time.
 - Calculate the binding free energy using methods such as MM/PBSA or MM/GBSA to obtain a quantitative estimate of the binding affinity.

Mandatory Visualizations

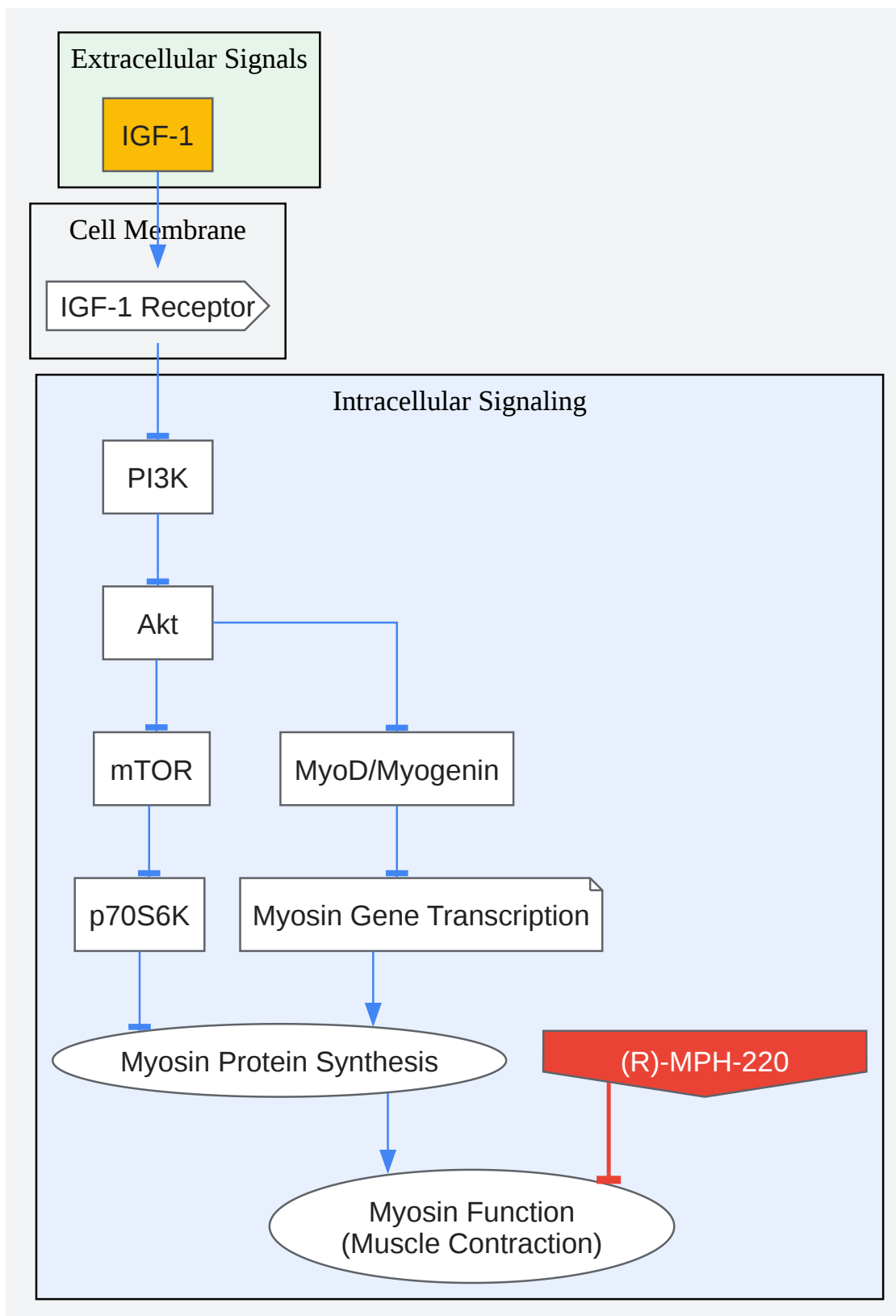
In Silico Modeling Workflow Diagram



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Caption: Workflow for in silico modeling of **(R)-MPH-220** and myosin interaction.

Signaling Pathway Regulating Myosin Expression



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Caption: IGF-1 signaling pathway regulating skeletal muscle myosin expression and function.

Conclusion

The in silico modeling of the **(R)-MPH-220** and myosin interaction, though focused on the less active enantiomer, provides critical insights into the molecular determinants of stereoselective inhibition. By following the detailed workflows for molecular docking and molecular dynamics simulations presented in this guide, researchers can systematically investigate the subtle structural and energetic differences that govern the binding of the (R) and (S) enantiomers. This knowledge is paramount for the structure-based design of novel myosin inhibitors with enhanced potency and selectivity, ultimately contributing to the development of more effective therapeutics for muscle-related disorders.

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References

- [1. Single residue variation in skeletal muscle myosin enables direct and selective drug targeting for spasticity and muscle stiffness - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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